

Solubility of Thorium Iodide in Non-Aqueous Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Thorium iodide

Cat. No.: B1596459

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Thorium and its compounds are radioactive. All handling and experimentation must be conducted in appropriately equipped laboratories with strict adherence to radiation safety protocols. The information provided herein is for academic and research purposes only. The relevance of thorium compounds to conventional drug development is limited due to their inherent radioactivity and toxicity; however, their study is pertinent to radiopharmaceutical chemistry and nuclear applications.

Executive Summary

This technical guide provides a comprehensive overview of the solubility of **thorium iodide**, with a primary focus on thorium(IV) iodide (ThI_4), in various non-aqueous solvents. While quantitative solubility data is not extensively available in the public domain, this document consolidates qualitative solubility information and outlines relevant experimental protocols. Thorium(IV) iodide, like other thorium tetrahalides, is generally soluble in polar organic solvents. This solubility is often accompanied by the formation of coordination complexes or solvates. This guide details known solvent interactions, provides methodologies for solubility determination and synthesis, and presents visual workflows to aid in experimental design.

Qualitative Solubility of Thorium Iodides

Thorium forms several iodides, primarily thorium(IV) iodide (ThI_4), thorium(III) iodide (ThI_3), and thorium(II) iodide (ThI_2). ThI_4 is the most stable and common form. The general trend for

thorium tetrahalides is good solubility in polar solvents.^{[1][2][3]} The solubility of thorium salts in polar organic solvents is a known characteristic of thorium chemistry.^{[1][2][3]}

The following table summarizes the qualitative solubility of **thorium iodides** in selected non-aqueous solvents based on available literature.

Solvent Class	Solvent	Thorium Iodide Species	Solubility/Interaction	Reference(s)
Protic Solvents	Liquid Ammonia	ThI ₄	Soluble (forms decaammine thorium(IV) iodide ammoniates)	[4][5][6]
Alcohols (Methanol, Ethanol)	ThI ₄	Inferred to be soluble based on the solubility of other thorium salts like Th(NO ₃) ₄ and the formation of alcohol adducts with ThCl ₄ .	[1][2][7]	
Aprotic Polar Solvents	N,N-Dimethylformamide (DMF)	Lower Thorium Iodides	Partially Soluble	[4]
Acetonitrile	ThI ₂	Soluble (forms a ThI ₂ ·2CH ₃ CN adduct)	[8]	
Ethers	Tetrahydrofuran (THF)	ThI ₄	Inferred to be soluble, as thorium halides are known to coordinate with THF.	[1]
Dimethoxyethane (DME)	ThI ₄	Inferred to be soluble, based on the known solubility of ThCl ₄ .	[9]	

1,4-Dioxane	ThI ₄	Inferred to be soluble, based on the known solubility of ThCl ₄ .	[9]
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Experimental Protocols

Synthesis of Thorium(IV) Iodide (ThI₄)

A common method for the synthesis of thorium(IV) iodide involves the direct reaction of thorium metal with iodine.[10]

Materials:

- Thorium metal (turnings or powder)
- Iodine (crystalline)
- Quartz ampoule
- High-vacuum line
- Tube furnace

Procedure:

- Place a stoichiometric amount of thorium metal and a slight excess of iodine in a quartz ampoule.
- Evacuate the ampoule to a high vacuum and seal it.
- Place the sealed ampoule in a tube furnace.
- Gradually heat the ampoule to 500 °C and maintain this temperature for several hours to ensure complete reaction.
- After the reaction is complete, cool the furnace to room temperature.

- The resulting product is thorium(IV) iodide, which appears as yellow crystals.[\[10\]](#)

Safety Precautions:

- All manipulations of thorium metal should be performed in an inert atmosphere glovebox to prevent oxidation and contain radioactivity.
- The heating and cooling of the sealed ampoule should be done slowly to avoid pressure buildup and potential explosion.

Gravimetric Determination of Solubility

The following is a general protocol for determining the solubility of **thorium iodide** in a non-aqueous solvent. This procedure must be adapted based on the specific solvent and performed under an inert atmosphere due to the air and moisture sensitivity of ThI_4 .[\[10\]](#)

Materials:

- Anhydrous thorium(IV) iodide
- Anhydrous non-aqueous solvent of interest
- Sealed vials or reaction tubes
- Constant temperature bath or shaker
- Syringe filters (compatible with the solvent)
- Analytical balance
- Inert atmosphere glovebox

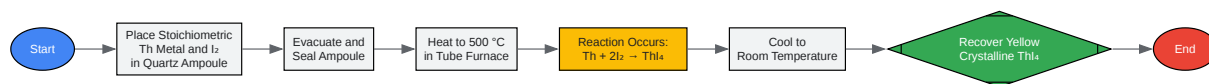
Procedure:

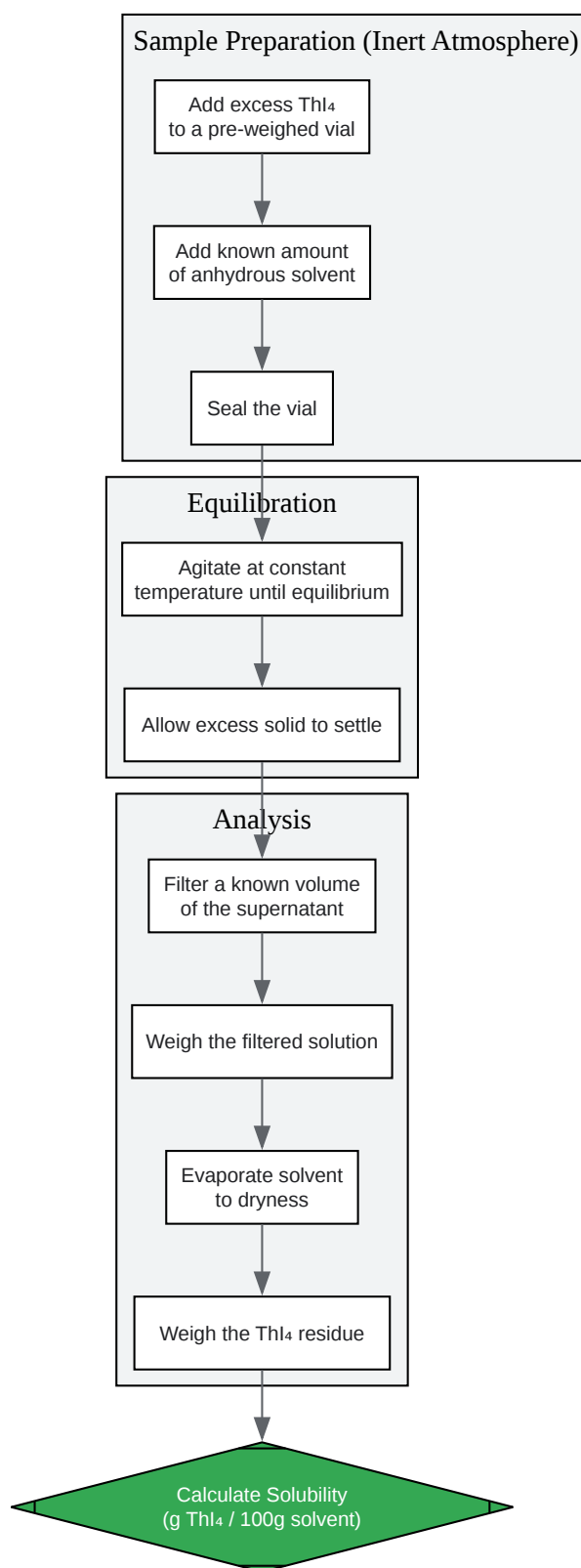
- Inside an inert atmosphere glovebox, add an excess amount of finely ground ThI_4 to a pre-weighed, sealable vial.
- Record the initial mass of ThI_4 .

- Add a known volume or mass of the anhydrous solvent to the vial.
- Seal the vial tightly.
- Place the vial in a constant temperature shaker or bath set to the desired temperature.
- Agitate the mixture for a sufficient time to ensure equilibrium is reached (this may range from several hours to days, and should be determined empirically).
- Once equilibrium is achieved, stop the agitation and allow the excess solid to settle.
- Carefully draw a known volume of the supernatant liquid using a syringe and pass it through a syringe filter to remove any suspended solids.
- Transfer the filtered solution to a pre-weighed vial.
- Determine the mass of the solution.
- Evaporate the solvent under vacuum or a gentle stream of inert gas.
- Once the solvent is fully evaporated, weigh the vial containing the dried ThI_4 residue.
- The solubility can then be calculated in grams of solute per 100 grams of solvent.

Visualized Workflows

The following diagrams illustrate the logical flow of the experimental procedures described above.





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